

# 1-(4-Chlorophenyl)piperazine: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: 1-(4-Chlorophenyl)piperazine

Cat. No.: B178656

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling protocols for **1-(4-Chlorophenyl)piperazine** (pCPP), a chemical intermediate and psychoactive substance of the phenylpiperazine class. Due to its use in the synthesis of Central Nervous System (CNS) drugs, including potential Dopamine D2 Receptor (D2R) ligands, and its known effects on the serotonergic system, a thorough understanding of its hazard profile and proper handling procedures is critical for the safety of laboratory and drug development personnel.<sup>[1]</sup>

## Chemical and Physical Properties

**1-(4-Chlorophenyl)piperazine** is a crystalline solid.<sup>[2]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	C <sub>10</sub> H <sub>13</sub> ClN <sub>2</sub>	[3]
Molecular Weight	196.68 g/mol	[2]
CAS Number	38212-33-8	[3]
Appearance	Crystals, White to Beige Solid	[2]
Melting Point	76-79 °C	[2]
Boiling Point	113 °C at 0.27 mmHg	[4]
Solubility	Soluble in water, chloroform, methanol, and dichloromethane.	[4][5]
pKa	8.88 ± 0.10	[4]

## Hazard Identification and GHS Classification

**1-(4-Chlorophenyl)piperazine** is classified as a hazardous substance. The GHS classification is summarized below, though it's important to note that some suppliers of related compounds provide more severe classifications, including skin corrosion and potential reproductive toxicity. [6][7]

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation

GHS Pictograms:

-  alt text

Signal Word: Warning

Hazard Statements (H-phrases):

- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.[7]

Precautionary Statements (P-phrases):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[7]
- P264: Wash skin thoroughly after handling.[8]
- P271: Use only outdoors or in a well-ventilated area.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[7]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

## Toxicological Data

Comprehensive toxicological data for **1-(4-Chlorophenyl)piperazine** is limited. Most safety data sheets indicate that acute toxicity has not been fully investigated.[6][9]

Toxicity Endpoint	Species	Route	Value	Reference(s)
Acute Oral Toxicity (LD50)	Rat	Oral	142 mg/kg (for 1-(3-Chlorophenyl)piperazine HCl)	[5]
Acute Dermal Toxicity (LD50)	-	-	No data available	[4][9]
Acute Inhalation Toxicity (LC50)	-	-	No data available	[4][9]

Note: The oral LD50 value provided is for the meta-isomer, 1-(3-Chlorophenyl)piperazine hydrochloride, as no specific data for the para-isomer is publicly available. This information should be used for reference purposes with caution.

## Experimental Protocols for Safety Assessment

To address the lack of specific toxicological data, standardized experimental protocols should be followed to assess the safety of **1-(4-Chlorophenyl)piperazine**. The following methodologies are based on OECD guidelines.

### Acute Oral Toxicity Assessment (Following OECD Guideline 423: Acute Toxic Class Method)

- **Objective:** To determine the acute oral toxicity of the substance and classify it according to the GHS.
- **Test Animals:** Healthy, young adult rats of a single sex (preferably females).
- **Housing and Feeding:** Animals are housed in appropriate conditions with standard diet and water, except for a brief fasting period before dosing.
- **Dose Administration:** The substance is administered orally by gavage in a single dose. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.

- Procedure: A stepwise procedure is used where a group of three animals is dosed at a specific level. The outcome (mortality or survival) determines the next step:
  - If mortality occurs, the next group is dosed at a lower level.
  - If no mortality occurs, the next group is dosed at a higher level.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Endpoint: The test allows for the classification of the substance into a GHS toxicity category based on the observed mortality at different dose levels.

## Dermal Irritation Assessment (Following OECD Guideline 439: In Vitro Skin Irritation)

- Objective: To assess the skin irritation potential using a reconstructed human epidermis (RhE) model.
- Test System: Commercially available RhE models that mimic the properties of the human epidermis.
- Procedure:
  - A small amount of the test substance (liquid or solid) is applied directly to the surface of the RhE tissue.
  - The tissue is exposed to the substance for a defined period (e.g., 60 minutes).
  - After exposure, the tissue is rinsed and incubated for a recovery period (e.g., 42 hours).
- Viability Assessment: Tissue viability is measured using a cell viability assay, such as the MTT assay. The amount of formazan produced is proportional to the number of living cells.
- Classification:
  - Irritant (GHS Category 2): If the tissue viability is reduced to  $\leq 50\%$  of the negative control.

- Non-Irritant: If the tissue viability is > 50% of the negative control.

## Eye Irritation Assessment (Following OECD Guideline 405: Acute Eye Irritation/Corrosion)

- Objective: To determine the potential for the substance to cause eye irritation or corrosion.
- Test Animals: Healthy, young adult albino rabbits.
- Procedure:
  - A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as an untreated control.
  - The eyes are not washed out for at least 24 hours after application unless immediate corrosive effects are observed.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. Observations for corneal opacity, iris lesions, and conjunctival redness and swelling are scored. The observation period can be extended up to 21 days to assess the reversibility of effects.
- Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions observed.

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure a safe working environment.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a laboratory fume hood.[9]
- Use of an exhaust booth with an integrated high-efficiency particulate air (HEPA) filter is recommended.[9]
- An emergency eyewash station and safety shower must be readily accessible.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a particulate filter (e.g., N95) should be used.[\[2\]](#)

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store locked up and away from incompatible materials such as strong oxidizing agents.[\[9\]](#)

## Emergency and First-Aid Procedures

In case of exposure, immediate action is crucial.

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[9\]](#)

## Accidental Release and Disposal

- Accidental Release: Evacuate the area. Wear appropriate PPE. Avoid dust formation. Sweep up the spilled solid material and place it in a suitable, closed container for disposal. The spill area can be washed with a sodium hypochlorite solution.[\[9\]](#)

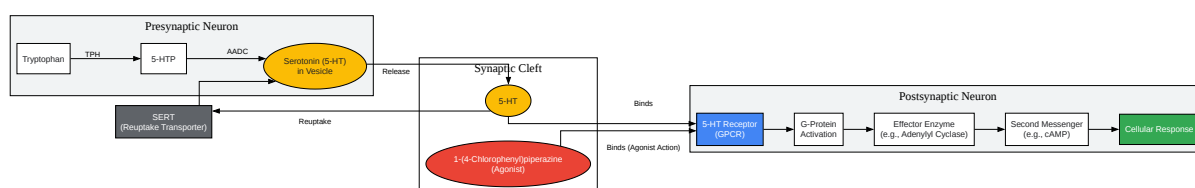
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This material may be considered hazardous waste.[9]

## Potential Signaling Pathways and Mechanism of Action

**1-(4-Chlorophenyl)piperazine** is known to be a psychoactive compound that interacts with neurotransmitter systems in the CNS.[3] Phenylpiperazines, as a class, are known to have effects on both the serotonin and dopamine systems.

### Serotonergic System Interaction

Scientific literature indicates that pCPP and its isomers act as non-selective serotonin receptor agonists and/or releasing agents. This interaction can lead to a variety of physiological and psychological effects. The diagram below illustrates a generalized serotonin receptor signaling pathway.



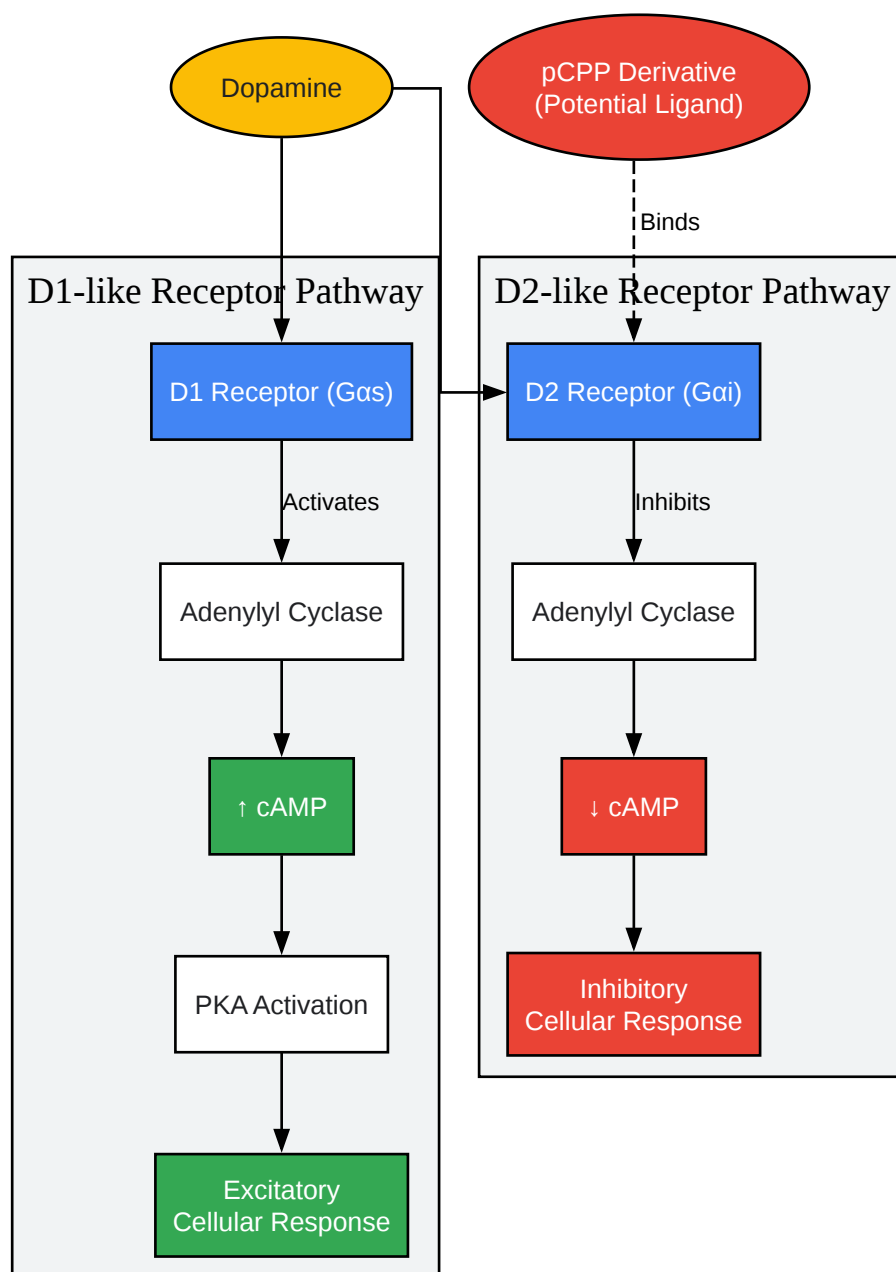
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Caption: Serotonin (5-HT) Signaling Pathway and the Agonistic Action of pCPP.

### Dopaminergic System Interaction



**1-(4-Chlorophenyl)piperazine** is also used as a chemical intermediate for the synthesis of Dopamine D2 Receptor (D2R) ligands.[1] This suggests that the molecule or its derivatives have an affinity for dopamine receptors. The diagram below outlines the signaling cascade associated with D1-like and D2-like dopamine receptors.

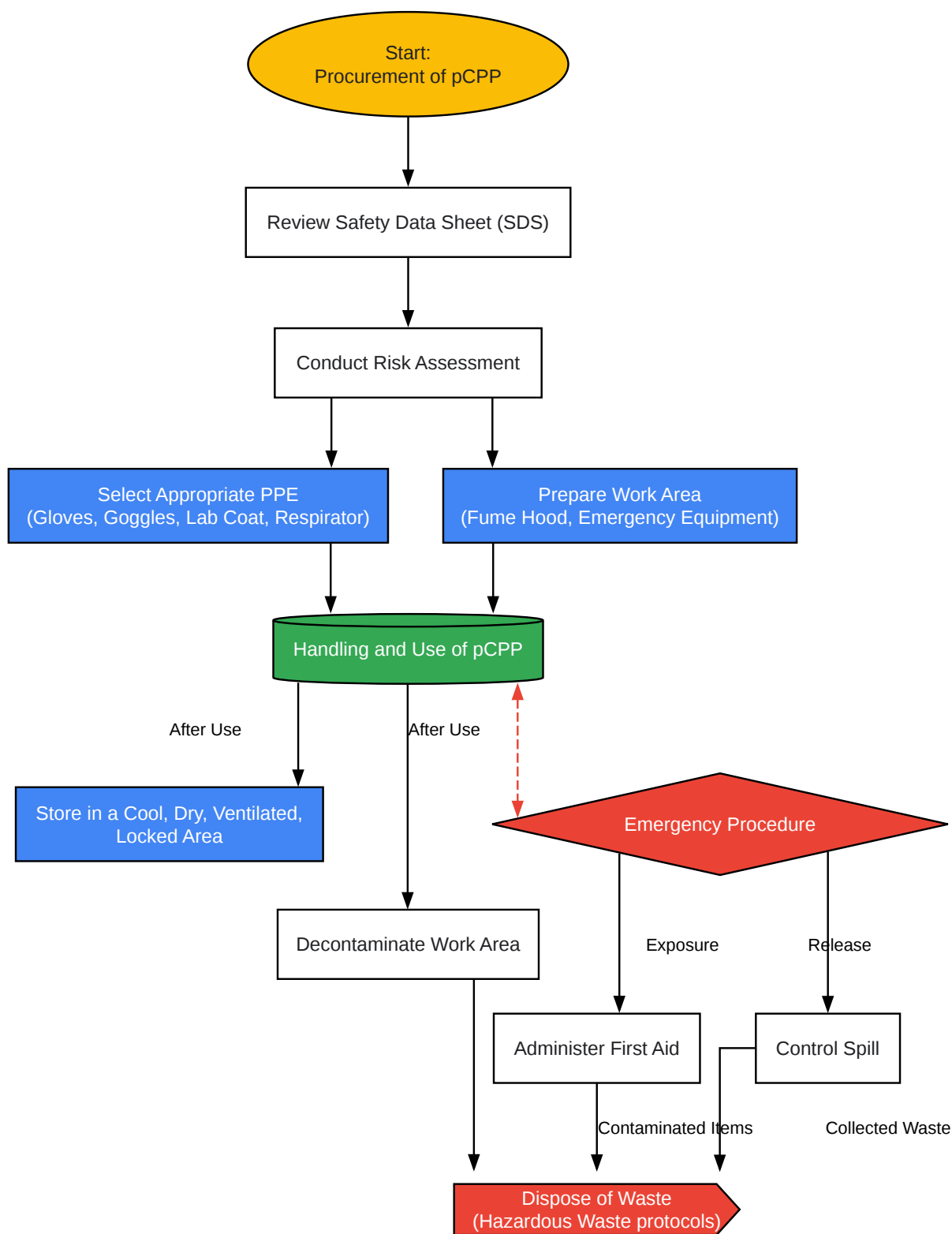


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Caption: Dopamine Receptor Signaling Pathways and the Potential Role of pCPP Derivatives.

## Logical Workflow for Safe Handling

The following diagram outlines a logical workflow for the safe handling of **1-(4-Chlorophenyl)piperazine** from procurement to disposal.



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Caption: Logical Workflow for Safe Handling of **1-(4-Chlorophenyl)piperazine**.

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- To cite this document: BenchChem. [1-(4-Chlorophenyl)piperazine: A Technical Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178656#1-4-chlorophenyl-piperazine-safety-and-handling]

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